

# 29-Hydroxyfriedelan-3-one molecular formula and weight

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## Compound of Interest

Compound Name: 29-Hydroxyfriedelan-3-one

Cat. No.: B1154516

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## Technical Guide: 29-Hydroxyfriedelan-3-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the physicochemical properties of **29-Hydroxyfriedelan-3-one**, a pentacyclic triterpenoid of interest in natural product chemistry and drug discovery. The information is compiled for easy reference by researchers and professionals in related fields.

## Core Molecular Data

The fundamental molecular characteristics of **29-Hydroxyfriedelan-3-one** are summarized below. This data is essential for analytical studies, molecular modeling, and chemical synthesis.

Property	Value	Source
Molecular Formula	C30H50O2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	442.7 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Exact Mass	442.381080833 Da	<a href="#">[1]</a>
CAS Number	39903-21-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Class	Triterpenoids	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>

## Physicochemical Properties

A collection of computed and experimentally determined physical and chemical properties of **29-Hydroxyfriedelan-3-one** are presented here. These properties are critical for understanding the compound's behavior in various solvents and biological systems.

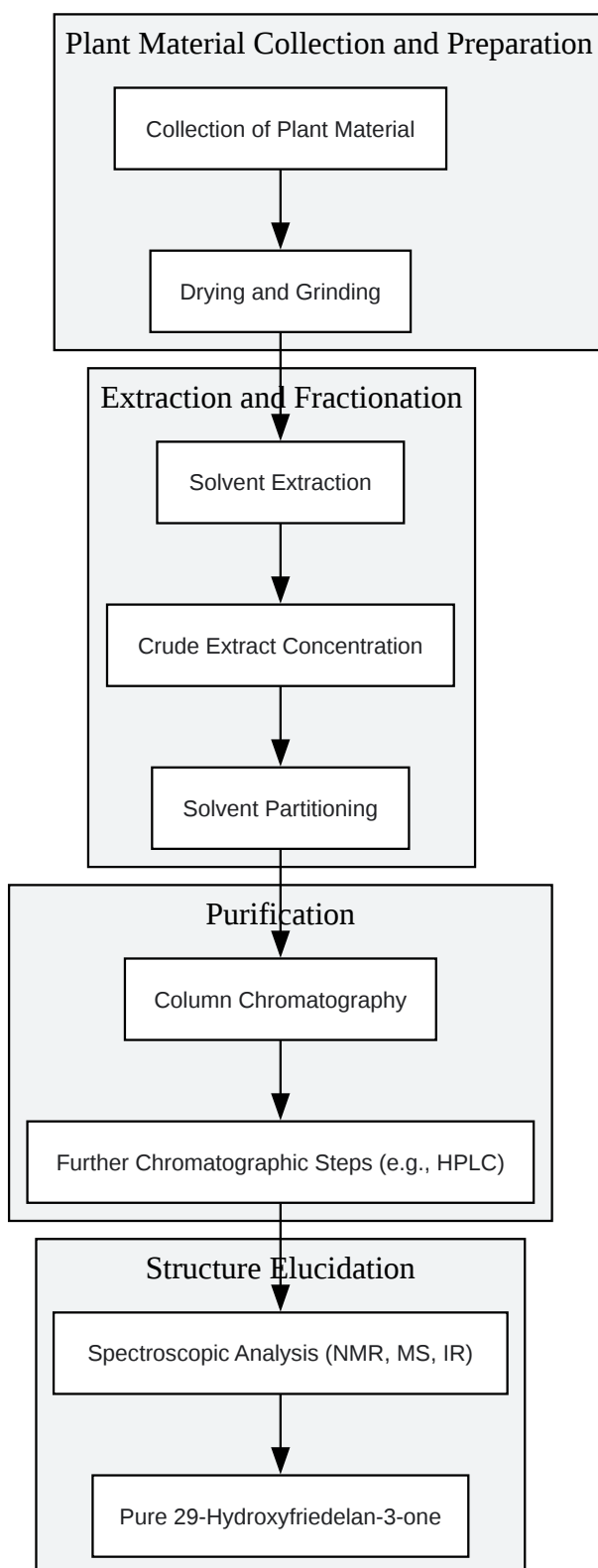
Property	Value
Melting Point	262-265 °C
Boiling Point	514.1±23.0 °C at 760 mmHg
Density	1.0±0.1 g/cm3
Flash Point	217.4±15.2 °C
PSA (Polar Surface Area)	37.3 Å²
XLogP3	8.86

## Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis or extraction of **29-Hydroxyfriedelan-3-one** are not readily available in the public domain. However, the scientific literature indicates that the primary methods for obtaining this compound are through isolation from natural sources and chemical synthesis.<sup>[6]</sup>

General Isolation and Characterization Workflow:

The typical procedure for isolating **29-Hydroxyfriedelan-3-one** from plant sources, such as *Tripterygium hypoglaucum*, *Celastrus vulcanicola*, and *Salacia chinensis*, involves a multi-step process.<sup>[1]</sup> This process generally includes extraction, fractionation, and purification, followed by structure elucidation.

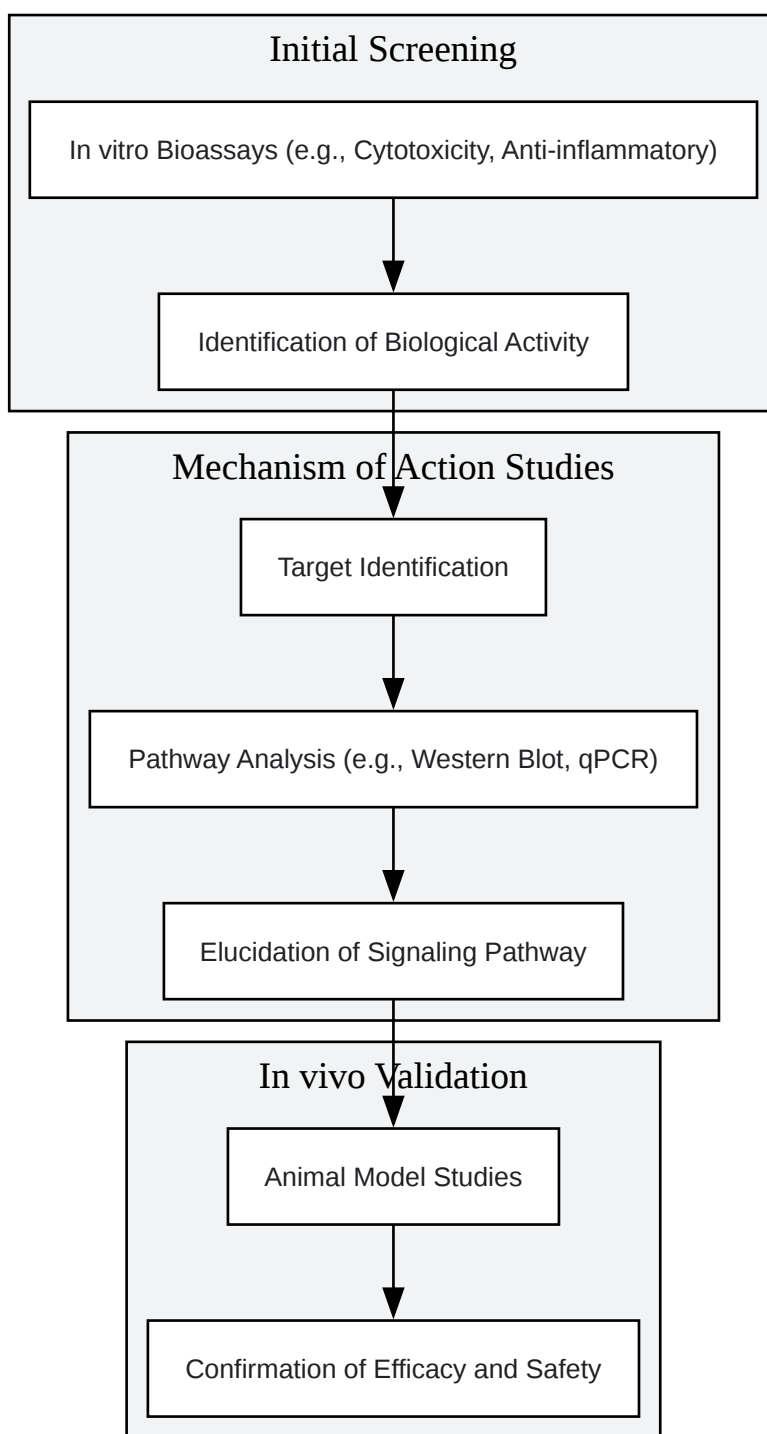


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Figure 1: A generalized workflow for the isolation and characterization of **29-Hydroxyfriedelan-3-one** from a plant source.

## Biological Activity and Signaling Pathways

**29-Hydroxyfriedelan-3-one** belongs to the friedelane class of triterpenes, which are known for a wide range of biological activities, including anti-tumor, anti-inflammatory, and antimicrobial effects.[7][8] However, specific signaling pathways directly modulated by **29-Hydroxyfriedelan-3-one** are not extensively detailed in the reviewed literature. Research into the precise molecular targets and mechanisms of action for this compound is an ongoing area of investigation. The diagram below illustrates a hypothetical workflow for investigating the biological activity of a novel compound like **29-Hydroxyfriedelan-3-one**.



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Figure 2: A conceptual workflow for the investigation of the biological activity and signaling pathways of a natural product.

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## References

- 1. 29-Hydroxyfriedelan-3-one | C<sub>30</sub>H<sub>50</sub>O<sub>2</sub> | CID 14108943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. 29-Hydroxyfriedelan-3-one | CAS:39903-21-4 | Manufacturer ChemFaces [chemfaces.com]
- 4. bocsci.com [bocsci.com]
- 5. PhytoBank: Showing 29-hydroxyfriedelan-3-one (PHY0142739) [phytobank.ca]
- 6. chembk.com [chembk.com]
- 7. A New Friedelane Type Triterpene from Euonymus hederaceus - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
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